

# Method Development for the Analysis of PNU-142300

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## Compound of Interest

Compound Name: PNU 142300

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## Introduction

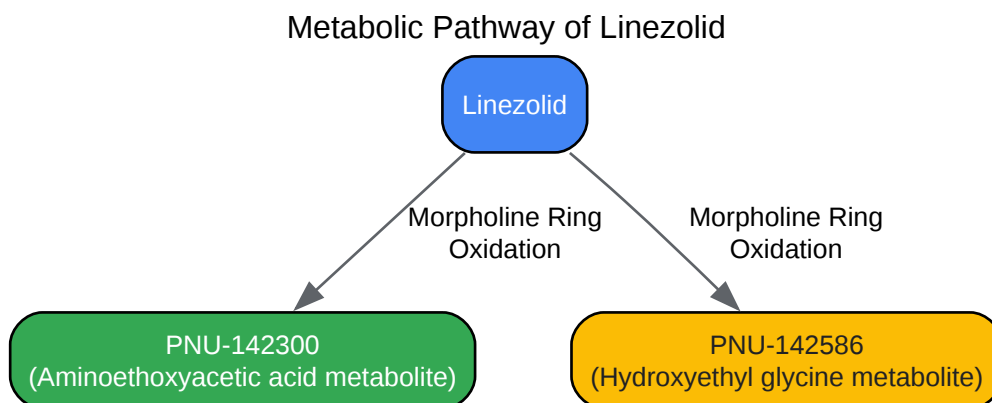
PNU-142300 is a primary and inactive metabolite of the oxazolidinone antibiotic, Linezolid.<sup>[1][2][3]</sup> Linezolid is a crucial therapeutic agent against gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[4]</sup> The metabolism of Linezolid primarily occurs via the oxidation of its morpholine ring, leading to the formation of two main inactive metabolites: PNU-142300 (an aminoethoxyacetic acid derivative) and PNU-142586 (a hydroxyethyl glycine derivative).<sup>[4][5][6]</sup> In patients with renal impairment, accumulation of these metabolites has been observed, which may be associated with adverse effects such as myelosuppression.<sup>[5][7]</sup> Therefore, robust and reliable analytical methods for the quantification of PNU-142300 in biological matrices are essential for pharmacokinetic/pharmacodynamic (PK/PD) studies and therapeutic drug monitoring to ensure patient safety and optimize treatment strategies.<sup>[4][8]</sup>

This document provides detailed application notes and protocols for the analysis of PNU-142300 in human plasma and serum using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

## Metabolic Pathway of Linezolid to PNU-142300

The metabolic conversion of Linezolid to its inactive metabolite PNU-142300 involves the oxidation of the morpholine ring. This biotransformation is a key pathway in the clearance of

Linezolid from the body.



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Caption: Metabolic conversion of Linezolid to its primary metabolites.

## Analytical Methods for PNU-142300 Quantification

Two primary methods for the quantification of PNU-142300 in biological matrices are presented: HPLC-UV for its simplicity and accessibility, and UPLC-MS/MS for its superior sensitivity and specificity.

### High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

This method is suitable for the simultaneous determination of Linezolid and its metabolites in human plasma.

#### Experimental Protocol

- Sample Preparation (Protein Precipitation):
  - To a 100  $\mu$ L aliquot of human plasma, add a suitable internal standard (e.g., chloramphenicol or p-toluic acid).<sup>[4][9]</sup>

- Add 200  $\mu$ L of acidified acetonitrile to precipitate plasma proteins.[9]
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Collect the supernatant for analysis.
- Chromatographic Conditions:
  - HPLC System: A standard HPLC system equipped with a UV detector.
  - Column: Diamonsil C18 (4.6 mm  $\times$  250 mm, 5  $\mu$ m) or equivalent.[9]
  - Mobile Phase: A bisolvent mobile phase consisting of:
    - Solvent A: Acetonitrile.[9]
    - Solvent B: 0.1 M Citric acid - 0.2 M Sodium hydrogen phosphate buffer (pH 3.0).[9]
  - Flow Rate: 0.5 mL/min.[9]
  - Column Temperature: 30  $^{\circ}$ C.[9]
  - Detection Wavelength: 254 nm.[4][9]
  - Injection Volume: 20  $\mu$ L.[9]

#### Quantitative Data Summary (HPLC-UV)

| Parameter                          | PNU-142300          | Reference |
|------------------------------------|---------------------|-----------|
| Linear Range                       | 0.5 - 20 $\mu$ g/mL | [9]       |
| Correlation Coefficient (r)        | > 0.999             | [9]       |
| Lower Limit of Quantitation (LLOQ) | 0.5 $\mu$ g/mL      | [9]       |
| Detection Limit                    | 0.2 $\mu$ g/mL      | [9]       |

# Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

This method offers higher sensitivity and is ideal for studies requiring lower detection limits.

## Experimental Protocol

- Sample Preparation (Protein Precipitation):
  - To a 50  $\mu$ L aliquot of human serum, add a suitable internal standard (e.g., tedizolid).[\[10\]](#)  
[\[11\]](#)
  - Add 150  $\mu$ L of acetonitrile to precipitate proteins.
  - Vortex for 1 minute.
  - Centrifuge at 12,000 rpm for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- UPLC-MS/MS Conditions:
  - UPLC System: Waters ACQUITY UPLC I-Class system or equivalent.[\[10\]](#)
  - Column: Waters X-bridge C18 (150  $\times$  4.6 mm, 3.5  $\mu$ m) or ACQUITY UPLC HSS T3.[\[4\]](#)[\[12\]](#)
  - Mobile Phase:
    - Solvent A: Water with 0.1% formic acid.[\[12\]](#)
    - Solvent B: Acetonitrile with 0.1% formic acid.[\[12\]](#)
  - Flow Rate: 0.6 mL/min.[\[12\]](#)
  - Column Temperature: 40  $^{\circ}$ C.[\[10\]](#)

- Autosampler Temperature: 10 °C.[10]
- Mass Spectrometer: Xevo TQ-S triple quadrupole tandem mass spectrometer or equivalent.[10]
- Ionization Mode: Positive electrospray ionization (ESI+).[12]
- Detection Mode: Multiple Reaction Monitoring (MRM).[10][11]

#### Mass Spectrometry Parameters (MRM Transitions)

| Analyte        | Precursor Ion (m/z) | Product Ion (m/z) | Reference    |
|----------------|---------------------|-------------------|--------------|
| PNU-142300     | 369.96              | 327.98            | [10][11][12] |
| Linezolid      | 338.01              | 296.03            | [10][11][12] |
| Tedizolid (IS) | 370.98              | 342.99            | [10][11][12] |

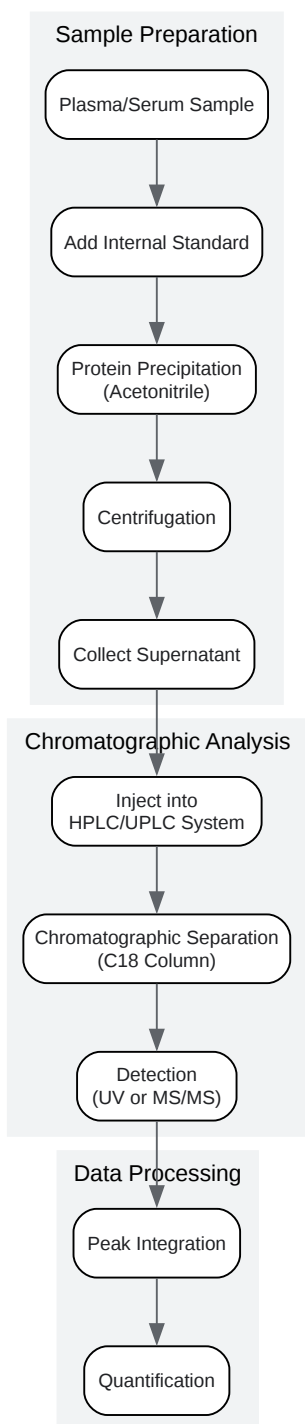
#### Quantitative Data Summary (UPLC-MS/MS)

| Parameter                  | PNU-142300       | Reference    |
|----------------------------|------------------|--------------|
| Linear Range               | 0.05 - 100 µg/mL | [10][11][12] |
| Intra-day Precision (%RSD) | < 14.2%          | [10][11][12] |
| Inter-day Precision (%RSD) | < 14.2%          | [10][11][12] |
| Accuracy                   | -9.7% to 12.8%   | [10][11][12] |

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for the analysis of PNU-142300 in biological samples.

## General Workflow for PNU-142300 Analysis

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Caption: Step-by-step analytical workflow for PNU-142300.

## Stability

PNU-142300 has been shown to be stable in plasma through three freeze-thaw cycles and for up to 30 days when stored frozen.[4][8] Extracted samples are stable in the autosampler for at least 48 hours at 4°C.[4][8]

## Conclusion

The presented HPLC-UV and UPLC-MS/MS methods are robust, and reproducible for the quantification of PNU-142300 in human plasma and serum. The choice of method will depend on the specific requirements of the study, with UPLC-MS/MS being the preferred method for high-sensitivity applications. These protocols provide a solid foundation for researchers and scientists involved in the development and clinical monitoring of Linezolid.

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